

Improving (+)-Isoalantolactone solubility for in vitro assays

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Compound of Interest

Compound Name: (+)-Isoalantolactone

Cat. No.: B10774787

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Technical Support Center: (+)-Isoalantolactone

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in overcoming solubility challenges with **(+)-isoalantolactone** for in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental physicochemical properties of (+)-isoalantolactone?

Understanding the basic properties of **(+)-isoalantolactone** is the first step in developing an effective solubilization strategy. It is a sesquiterpene lactone, a class of naturally occurring compounds known for their lipophilic nature.^{[1][2]}

Table 1: Physicochemical Properties of **(+)-Isoalantolactone**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ O ₂	[2][3]
Molecular Weight	232.32 g/mol	[1]
Appearance	Colorless crystals (est.)	
Melting Point	112 - 115 °C	
Classification	Sesquiterpene Lactone	

Q2: Why is (+)-isoalantolactone poorly soluble in aqueous media?

(+)-Isoalantolactone is a lipophilic ("fat-loving") molecule with a chemical structure that lacks polar functional groups capable of forming strong hydrogen bonds with water. This non-polar nature is the primary reason for its poor solubility in aqueous solutions like cell culture media and buffers, which are essential for most in vitro experiments.

Q3: What are the reported solubilities of (+)-isoalantolactone in common organic solvents?

To conduct in vitro assays, a concentrated stock solution is typically prepared in an organic solvent and then diluted to the final working concentration in the aqueous assay medium.

Table 2: Solubility of **(+)-Isoalantolactone** in Common Laboratory Solvents

Solvent	Reported Solubility	Notes	Reference
DMSO	Up to 50 mg/mL (~215 mM)	Use fresh, anhydrous DMSO as absorbed moisture can reduce solubility.	
Ethanol	Up to 30 mg/mL (~129 mM)	An 80% ethanol solution has been shown to be effective for extraction.	

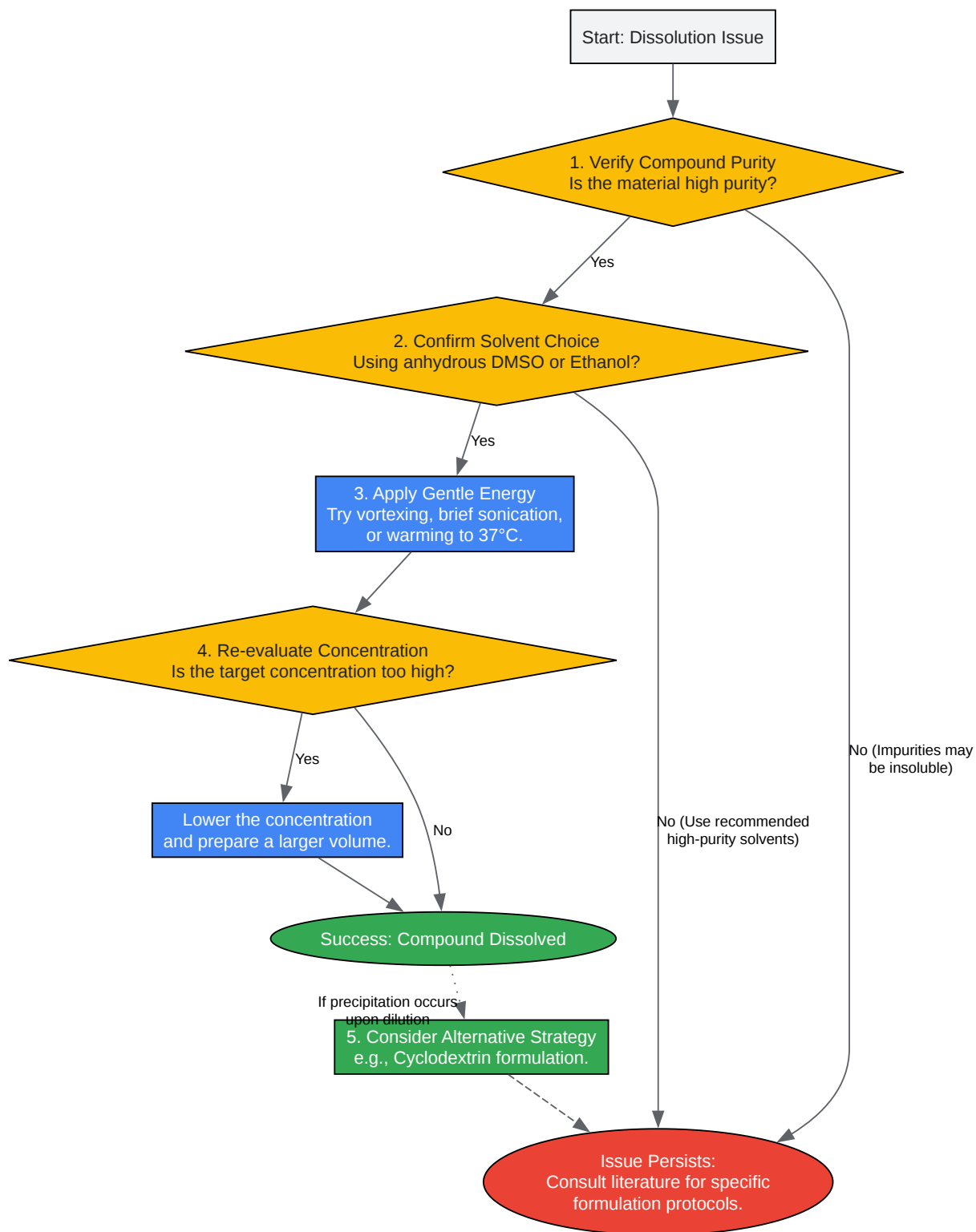
Q4: What is a typical stock solution concentration for in vitro studies?

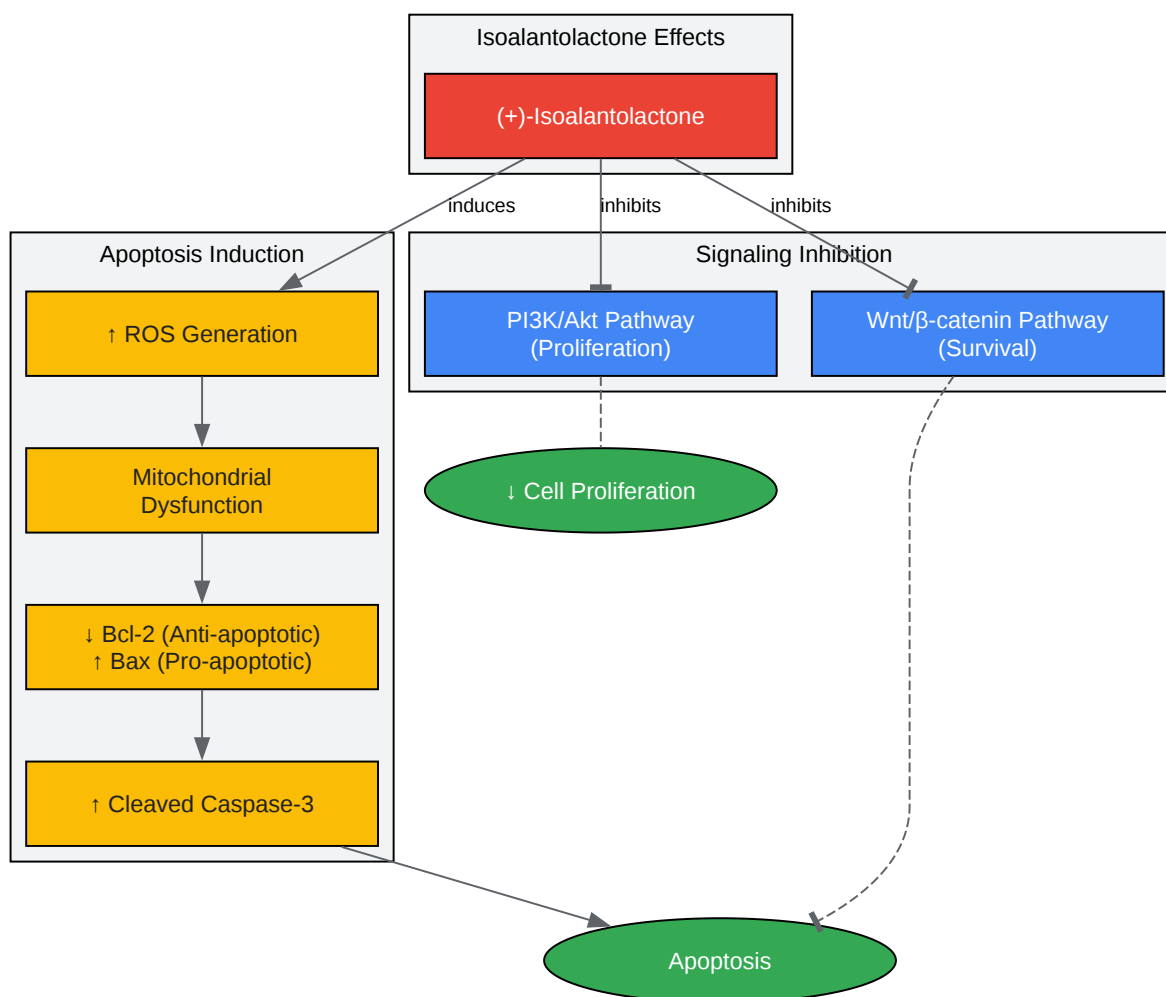
Most researchers prepare stock solutions in the range of 20-50 mM in 100% DMSO. Given that typical final assay concentrations are in the low micromolar range (e.g., 10-40 μ M), these stock solutions allow for a dilution factor of at least 1:500. This high dilution factor helps to minimize the final concentration of the organic solvent in the cell culture, which is crucial to avoid solvent-induced toxicity.

Troubleshooting Guide

Q5: My (+)-isoalantolactone is not dissolving completely in the organic solvent. What should I do?

If you encounter dissolution problems when preparing your stock solution, follow this systematic troubleshooting workflow.





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